

A Researcher's Guide to Confirming the Purity of Tetracosane-d50 Standards

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Compound of Interest

Compound Name: Tetracosane-d50

Cat. No.: B106040

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For researchers, scientists, and drug development professionals relying on deuterated standards, ensuring the chemical and isotopic purity of these reagents is paramount for generating accurate and reproducible data. **Tetracosane-d50** (C₂₄D₅₀), a fully deuterated long-chain alkane, is a critical internal standard in various mass spectrometry-based applications. Its purity directly impacts the reliability of quantitative analyses.

This guide provides a comparative overview of commercially available **Tetracosane-d50** standards based on publicly available data from suppliers. Furthermore, it offers detailed experimental protocols for researchers to independently verify the purity of these standards.

Comparison of Supplier Specifications for Tetracosane-d50

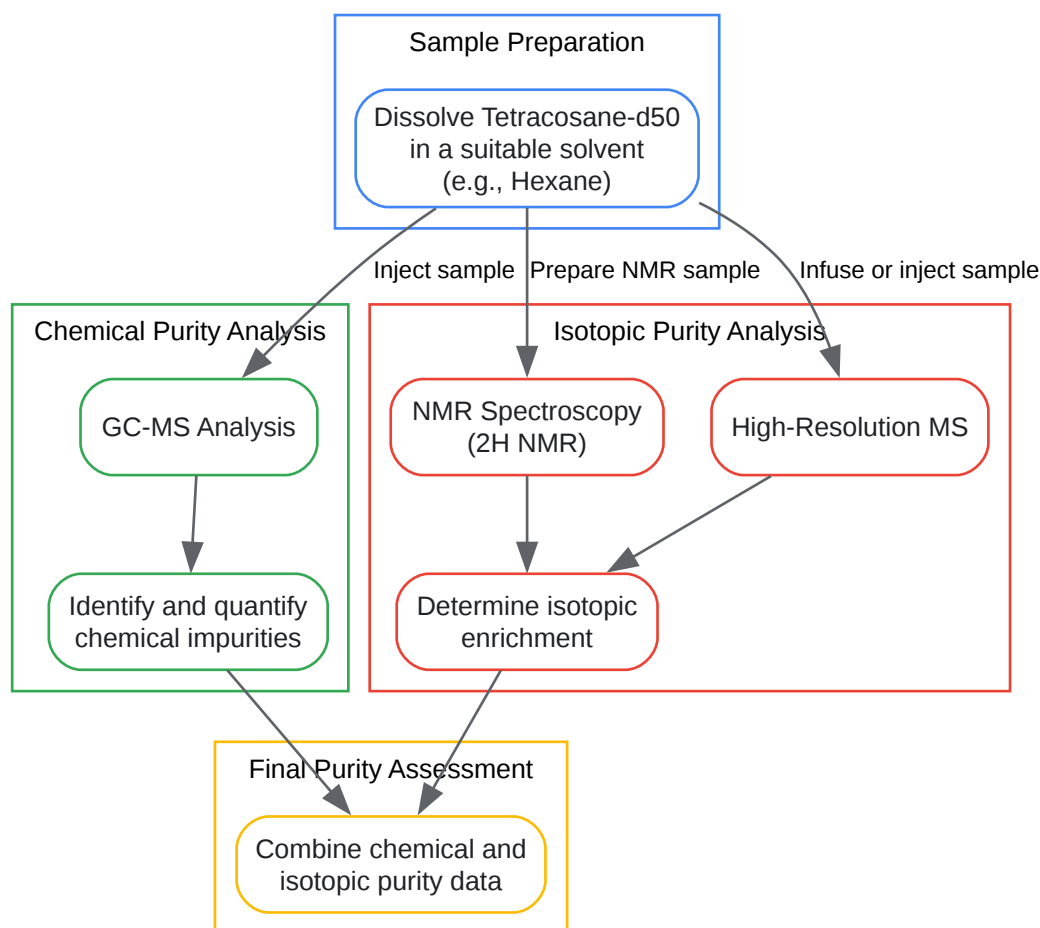
The following table summarizes the stated purity specifications for **Tetracosane-d50** from various suppliers. It is important to note that these values are as advertised by the suppliers and may vary between batches. A certificate of analysis with batch-specific data should always be consulted.

Supplier	Product Number	Stated Chemical Purity	Stated Isotopic Purity (atom % D)
Sigma-Aldrich	451770	99% (CP)[1]	98 atom % D
LGC Standards	TRC-T291459	Not explicitly stated	98%[2]
Cambridge Isotope Laboratories	DLM-2209-PK	98%[3][4]	Not explicitly stated
MedchemExpress	HY-N7933S	99.0%[5]	98.6% (Isotopic Enrichment)[5]
Key Organics	MS-26459	>97%[6]	Not explicitly stated

Experimental Protocols for Purity Verification

Researchers can independently verify the chemical and isotopic purity of their **Tetracosane-d50** standards using the following well-established analytical methods.

Workflow for Purity Confirmation of Tetracosane-d50



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Caption: Workflow for the comprehensive purity assessment of **Tetracosane-d50**.

Chemical Purity Determination by Gas Chromatography-Mass Spectrometry (GC-MS)

This method is ideal for identifying and quantifying volatile and semi-volatile chemical impurities.

Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS).
- Column: A non-polar column, such as a 30 m x 0.25 mm ID x 0.25 µm film thickness 100% dimethylpolysiloxane column, is suitable for analyzing long-chain alkanes.[7]

Sample Preparation:

- Accurately prepare a stock solution of the **Tetracosane-d50** standard in a high-purity volatile solvent like hexane or heptane to a concentration of approximately 100 µg/mL.[8]
- Prepare a series of dilutions from the stock solution to create calibration standards.
- Transfer the solutions to 2 mL autosampler vials.[8]

GC-MS Parameters:

Parameter	Setting
Inlet Temperature	280-300°C
Injection Mode	Splitless
Injection Volume	1 µL
Carrier Gas	Helium at a constant flow of 1-2 mL/min[7]
Oven Program	Initial: 100°C, hold for 2 min; Ramp: 10°C/min to 320°C; Hold: 10 min at 320°C[8]
Transfer Line Temp.	280-320°C[8]
Ion Source Temp.	230-250°C[8]
MS Scan Range	m/z 50-550[7]

Data Analysis:

- Identify the peak corresponding to **Tetracosane-d50** based on its retention time and mass spectrum.
- Identify any other peaks in the chromatogram. Common impurities in deuterated alkanes may include residual non-deuterated starting material, other alkanes of different chain lengths, or solvent residues.[9][10]
- Calculate the chemical purity by the area percent method, where the peak area of **Tetracosane-d50** is divided by the total area of all peaks in the chromatogram.

Isotopic Purity Determination

A combination of NMR and high-resolution mass spectrometry provides a comprehensive assessment of isotopic enrichment.

^2H NMR is a powerful technique for directly observing the deuterium atoms and determining the degree of deuteration.

Instrumentation:

- High-field NMR spectrometer equipped with a deuterium probe or a broadband probe tunable to the deuterium frequency.

Sample Preparation:

- Dissolve a sufficient amount of the **Tetracosane-d50** standard in a suitable non-deuterated solvent (e.g., chloroform, benzene).

NMR Parameters:

- Acquire a quantitative ^2H NMR spectrum with appropriate relaxation delays to ensure accurate integration.

Data Analysis:

- Integrate the signal corresponding to the deuterium atoms in **Tetracosane-d50**.
- If a known amount of a non-deuterated internal standard with a known number of protons is added, the absolute amount of deuterium can be determined and compared to the theoretical value.
- The absence of significant signals in the corresponding regions of a ^1H NMR spectrum can also indicate high levels of deuteration.

HRMS can precisely determine the mass of the molecule and thus the extent of deuteration.

Instrumentation:

- A high-resolution mass spectrometer such as a Time-of-Flight (TOF) or Orbitrap instrument.

Sample Preparation:

- Prepare a dilute solution of the **Tetracosane-d50** standard (e.g., 1 µg/mL) in a suitable solvent.

MS Parameters:

- Acquire the mass spectrum in a high-resolution mode.
- Use a soft ionization technique if available to minimize fragmentation.

Data Analysis:

- Determine the monoisotopic mass of the most abundant isotopologue. For fully deuterated Tetracosane (C₂₄D₅₀), the theoretical exact mass is approximately 388.705 Da.
- Analyze the isotopic distribution to identify the presence of partially deuterated species (e.g., C₂₄HD₄₉, C₂₄H₂D₄₈).
- The isotopic enrichment can be calculated from the relative abundances of the different isotopologues.

Alternative Standards and Considerations

While **Tetracosane-d50** is a widely used standard, other deuterated long-chain alkanes may be suitable depending on the specific application and the retention time window of interest.

When choosing a standard, it is crucial to consider:

- **Batch-to-Batch Consistency:** Request certificates of analysis for each new lot to ensure consistent purity.
- **Potential for H/D Exchange:** While the C-D bonds in alkanes are generally stable, exposure to certain conditions (e.g., high temperatures, catalysts) could potentially lead to back-exchange.

- Presence of the Non-Deuterated Analog: The presence of non-deuterated Tetracosane as an impurity can interfere with the quantification of the target analyte, especially at low concentrations.

By employing a multi-faceted analytical approach, researchers can confidently verify the purity of their **Tetracosane-d50** standards, leading to more reliable and accurate experimental outcomes.

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